

Safeguarding Research: Proper Disposal Procedures for Zidesamtinib

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Compound of Interest

Compound Name: Zidesamtinib

Cat. No.: B10856204

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For Immediate Implementation by Laboratory Personnel

This document provides essential safety and logistical information for the proper handling and disposal of **Zidesamtinib** (NVL-520), a potent and selective ROS1 inhibitor used in cancer research. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to mitigate environmental contamination. **Zidesamtinib** is harmful if swallowed and has been identified as very toxic to aquatic life with long-lasting effects[1].

Hazard and Safety Summary

Before handling **Zidesamtinib**, it is imperative to be familiar with its hazard profile and the necessary safety precautions.

Hazard Classification & Precautionary Statements	Personal Protective Equipment (PPE)
Acute Oral Toxicity (Category 4): Harmful if swallowed[1].	Eye Protection: Safety goggles with side-shields[1][2].
Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long lasting effects[1].	Hand Protection: Protective gloves[1][2].
Precautionary Statements:[1] - P264: Wash skin thoroughly after handling. - P270: Do not eat, drink or smoke when using this product. - P273: Avoid release to the environment. - P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. - P330: Rinse mouth. - P391: Collect spillage. - P501: Dispose of contents/container to an approved waste disposal plant.	Skin and Body Protection: Impervious clothing[1][2].
Respiratory Protection: Suitable respirator[1][2].	

Step-by-Step Disposal Protocol

This protocol outlines the required steps for the safe disposal of **Zidesamtinib**, including pure substance, contaminated materials, and solutions.

Waste Segregation and Collection

All waste contaminated with **Zidesamtinib** must be segregated from general laboratory waste. This includes:

- Unused or expired **Zidesamtinib** powder.
- Solutions containing **Zidesamtinib**.
- Contaminated consumables (e.g., pipette tips, vials, plates, gloves, bench paper).
- Spill cleanup materials.

All **Zidesamtinib** waste should be collected in a designated, clearly labeled, and sealed hazardous waste container.

Decontamination of Labware

Glassware and other reusable lab equipment that have come into contact with **Zidesamtinib** should be decontaminated before reuse.

Methodology:

- Rinse the contaminated labware with a suitable organic solvent (e.g., ethanol or isopropanol) to dissolve any remaining **Zidesamtinib**. Collect the solvent rinse as hazardous waste.
- Wash the labware thoroughly with detergent and water.
- Perform a final rinse with deionized water.

Management of Spills

In the event of a **Zidesamtinib** spill, immediate action is required to contain and clean the area.

Procedure:

- Evacuate and Ventilate: Ensure the area is well-ventilated. Evacuate non-essential personnel from the immediate vicinity[2].
- Wear Appropriate PPE: Don full personal protective equipment as listed in the table above.
- Contain the Spill: For liquid spills, absorb the solution with a finely-powdered, liquid-binding material such as diatomite or a universal binder[2]. For solid spills, carefully sweep up the material, avoiding dust formation.
- Decontaminate the Area: Scrub the affected surfaces and equipment with alcohol[2].
- Dispose of Contaminated Material: Collect all spill cleanup materials and place them in the designated hazardous waste container for disposal according to Section 13 of the Safety Data Sheet[2].

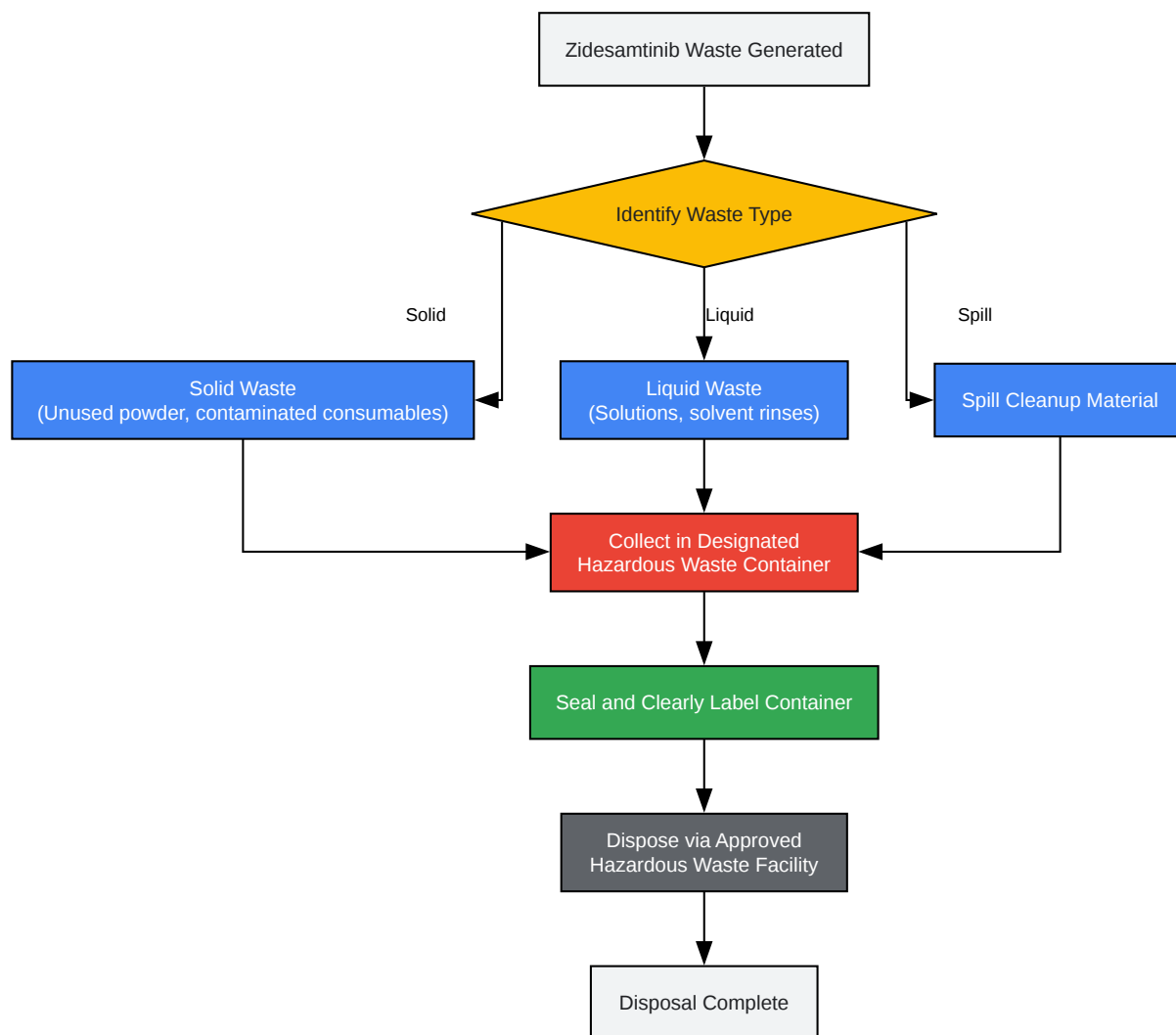
- Prevent Environmental Release: Take measures to prevent the spill from entering drains or water courses[1][2].

Final Disposal

All collected **Zidesamtinib** waste must be disposed of through an approved and licensed hazardous waste disposal facility. Do not dispose of **Zidesamtinib** or its containers in regular trash or down the drain.

Visualized Workflow for Zidesamtinib Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Zidesamtinib** waste.



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Caption: Workflow for the safe disposal of **Zidesamtinib** waste.

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References

- 1. Zidesamtinib|2739829-00-4|MSDS [dcchemicals.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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